

# Application Notes and Protocols: AZ13705339

## Stability and Solubility in DMSO

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### Compound of Interest

Compound Name: AZ13705339

Cat. No.: B10795839

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These application notes provide a comprehensive overview of the solubility and stability of the potent PAK1 and PAK2 inhibitor, **AZ13705339**, in Dimethyl Sulfoxide (DMSO). The following protocols and data are intended to guide researchers in the proper handling and storage of this compound for reliable experimental outcomes.

## Summary of Quantitative Data

The solubility of **AZ13705339** in DMSO has been reported with some variability across different suppliers. This could be attributed to differences in the crystalline form of the compound, purity, and the specific experimental conditions used for solubility assessment. It is crucial to use newly opened, anhydrous DMSO for preparing stock solutions, as DMSO is hygroscopic and the presence of water can impact solubility.[1]

Parameter	Value	Source
Solubility in DMSO	250 mg/mL (396.98 mM)	MedchemExpress[1]
225 mg/mL (357.3 mM)	TargetMol[2]	
100 mM	R&D Systems	
100 mg/mL (156.55 mM)	GlpBio[3]	
Sparingly Soluble (1-10 mg/mL)	Cayman Chemical[4]	
Storage of Stock Solution in DMSO	-80°C for up to 6 months	MedchemExpress, GlpBio[1][5]
-20°C for up to 1 month	MedchemExpress, GlpBio[1][5]	
Below -20°C for several months	GlpBio[3]	
-20°C for up to 3 months	Selleckchem (General Recommendation)[6]	
0-4°C for short term (days to weeks)	MedKoo Biosciences[7]	
Storage of Solid Compound	-20°C for 3 years	MedchemExpress[1]
≥ 4 years at -20°C	Cayman Chemical[4]	

## Experimental Protocols

### Protocol 1: Preparation of a High-Concentration Stock Solution of AZ13705339 in DMSO

This protocol outlines the steps to prepare a concentrated stock solution of **AZ13705339** in DMSO.

Materials:

- **AZ13705339** (solid powder)

- Anhydrous, high-purity DMSO
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Ultrasonic bath

#### Procedure:

- Equilibrate the vial containing solid **AZ13705339** to room temperature before opening to prevent moisture condensation.
- Weigh the desired amount of **AZ13705339** powder and place it in a sterile vial.
- Add the calculated volume of anhydrous DMSO to achieve the desired concentration. For example, to prepare a 100 mM stock solution, add the appropriate volume of DMSO to the corresponding mass of the compound (Molecular Weight: 629.75 g/mol ).
- Vortex the solution vigorously for 1-2 minutes to facilitate dissolution.
- If the compound is not fully dissolved, sonicate the solution in an ultrasonic bath for 10-15 minutes.[1][2][3] Gentle warming to 37°C can also aid in dissolution.[3]
- Visually inspect the solution to ensure complete dissolution before use.
- For storage, aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.

## Protocol 2: Storage and Handling of AZ13705339 Stock Solutions

Proper storage is critical to maintain the stability and activity of **AZ13705339**.

#### Procedure:

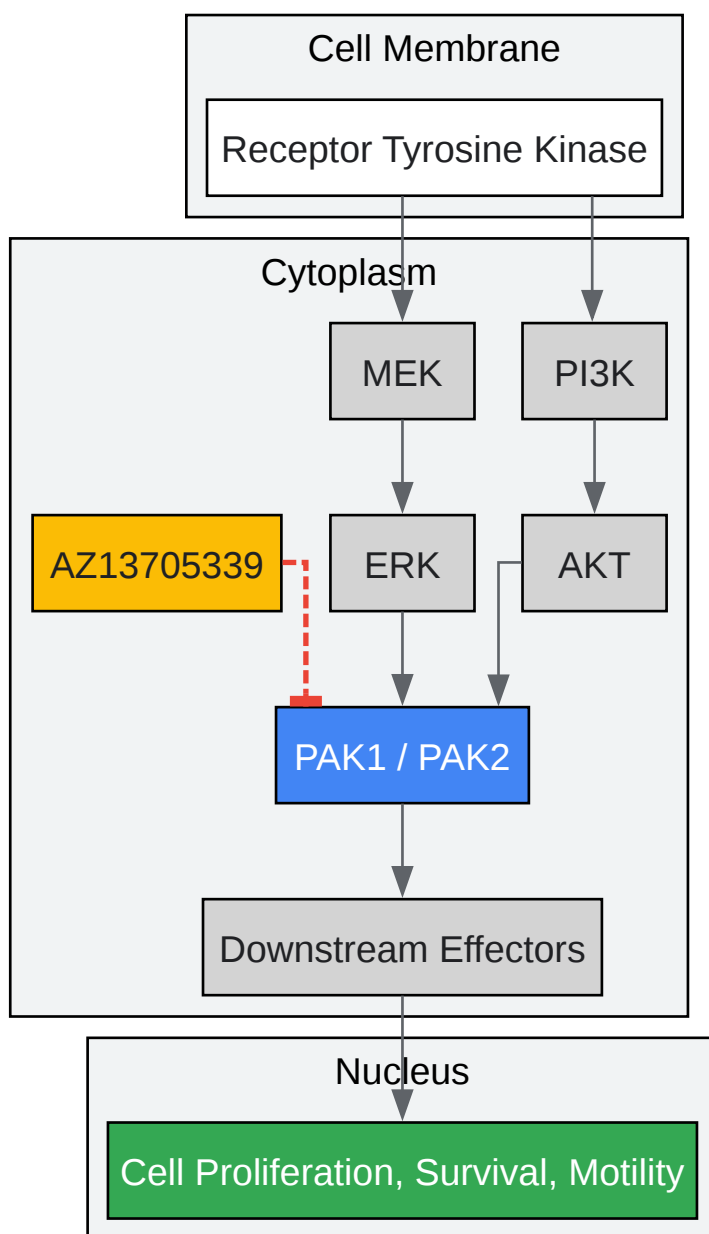
- Long-term Storage: For long-term storage, it is recommended to store the DMSO stock solution in aliquots at -80°C for up to 6 months.[1][5] Alternatively, storage at -20°C for up to

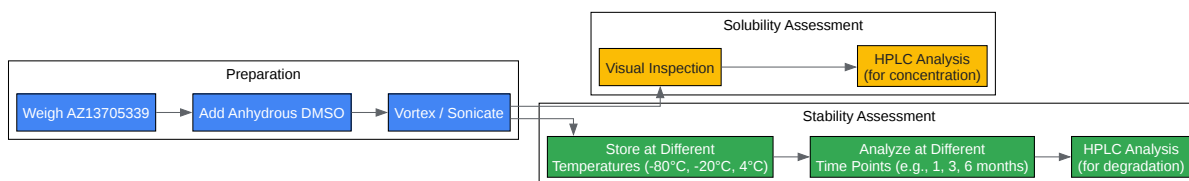
1-3 months is also acceptable.[1][5][6]

- Short-term Storage: For frequent use, aliquots can be stored at 4°C for up to one week.[2]
- Freeze-Thaw Cycles: Minimize the number of freeze-thaw cycles as this can potentially lead to degradation of the compound. Aliquoting the stock solution is highly recommended.
- Before Use: When ready to use, thaw the frozen aliquot at room temperature or in a 37°C water bath. Ensure the solution is completely thawed and vortexed gently before making further dilutions in aqueous media. It is common for compounds to precipitate out of DMSO when diluted into an aqueous buffer; gentle warming and vortexing can help to redissolve the compound.[6]

## Visualizations

### Signaling Pathway of AZ13705339





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